

3-Isopropyl-1H-Pyrazole Hydrochloride: Structural Architecture & Synthetic Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(Propan-2-yl)-1H-pyrazole
hydrochloride

CAS No.: 2172520-00-0

Cat. No.: B8061579

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Executive Summary

3-Isopropyl-1H-pyrazole hydrochloride (CAS: 49633-25-2 for free base) represents a critical heterocyclic building block in modern medicinal chemistry. Distinguished by the steric bulk of the isopropyl group adjacent to the nitrogen-rich pyrazole core, this moiety serves as a potent bioisostere for phenyl rings and a privileged scaffold in kinase inhibitor design. This technical guide provides a comprehensive analysis of its structural dynamics, validated synthetic pathways, and physicochemical characterization, tailored for drug development professionals.

Part 1: Chemical Identity & Structural Dynamics

Nomenclature and Stoichiometry

The compound exists as a hydrochloride salt of the mono-substituted pyrazole. In solution, the free base exhibits annular tautomerism, rapidly interconverting between the 3-isopropyl and 5-isopropyl forms. Upon salt formation, protonation typically occurs at the

hybridized nitrogen (N2), stabilizing the cation through resonance delocalization.

Property	Specification
IUPAC Name	3-(Propan-2-yl)-1H-pyrazole hydrochloride
Common Synonyms	3-Isopropylpyrazole HCl; 5-Isopropylpyrazole HCl
CAS Number (Free Base)	49633-25-2
Molecular Formula	
Molecular Weight	146.62 g/mol (Salt); 110.16 g/mol (Base)
Salt Stoichiometry	1:1 (Monohydrochloride)

Tautomeric Equilibrium & Protonation

The distinction between the 3- and 5-isomers is fluid in the neutral state due to sigmatropic proton shifts (

-H shift). In the hydrochloride salt, the introduction of a proton creates a symmetrical or near-symmetrical pyrazolium cation, effectively locking the resonance system.

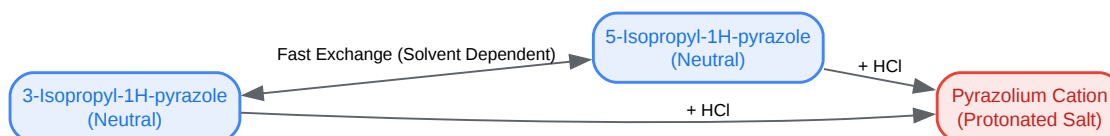


Figure 1: Tautomeric equilibrium of the free base and convergence to the pyrazolium cation upon acidification.

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Part 2: Synthetic Pathways[2]

Industrial Route: Claisen Condensation

The most robust synthesis avoids expensive alkynes, utilizing the Claisen condensation of 3-methyl-2-butanone (methyl isopropyl ketone) with ethyl formate. This generates a

-keto aldehyde equivalent (as a sodium enolate), which undergoes cyclocondensation with hydrazine.

Protocol 1: Synthesis of 3-Isopropyl-1H-pyrazole HCl

- Enolate Formation: To a suspension of Sodium Ethoxide (1.2 eq) in anhydrous Toluene at 0°C, add Ethyl Formate (1.1 eq).
- Claisen Condensation: Dropwise add 3-methyl-2-butanone (1.0 eq) over 30 minutes. The mixture will thicken as the sodium salt of 4-methyl-3-oxopentanal precipitates. Stir at room temperature for 4–6 hours.
- Cyclization: Dissolve the solid salt in water/ethanol (1:1). Cool to 0°C and add Hydrazine Hydrate (1.1 eq) dropwise. Adjust pH to ~5 with acetic acid to catalyze dehydration.
- Reflux: Heat to reflux (80°C) for 2 hours to ensure complete cyclization.
- Isolation (Free Base): Evaporate ethanol. Extract aqueous phase with Dichloromethane (DCM) (). Dry organics over and concentrate to yield the crude oil.[\[1\]](#)
- Salt Formation: Dissolve crude oil in diethyl ether. Add 4M HCl in Dioxane dropwise at 0°C. The white precipitate (Hydrochloride salt) is filtered, washed with cold ether, and dried under vacuum.

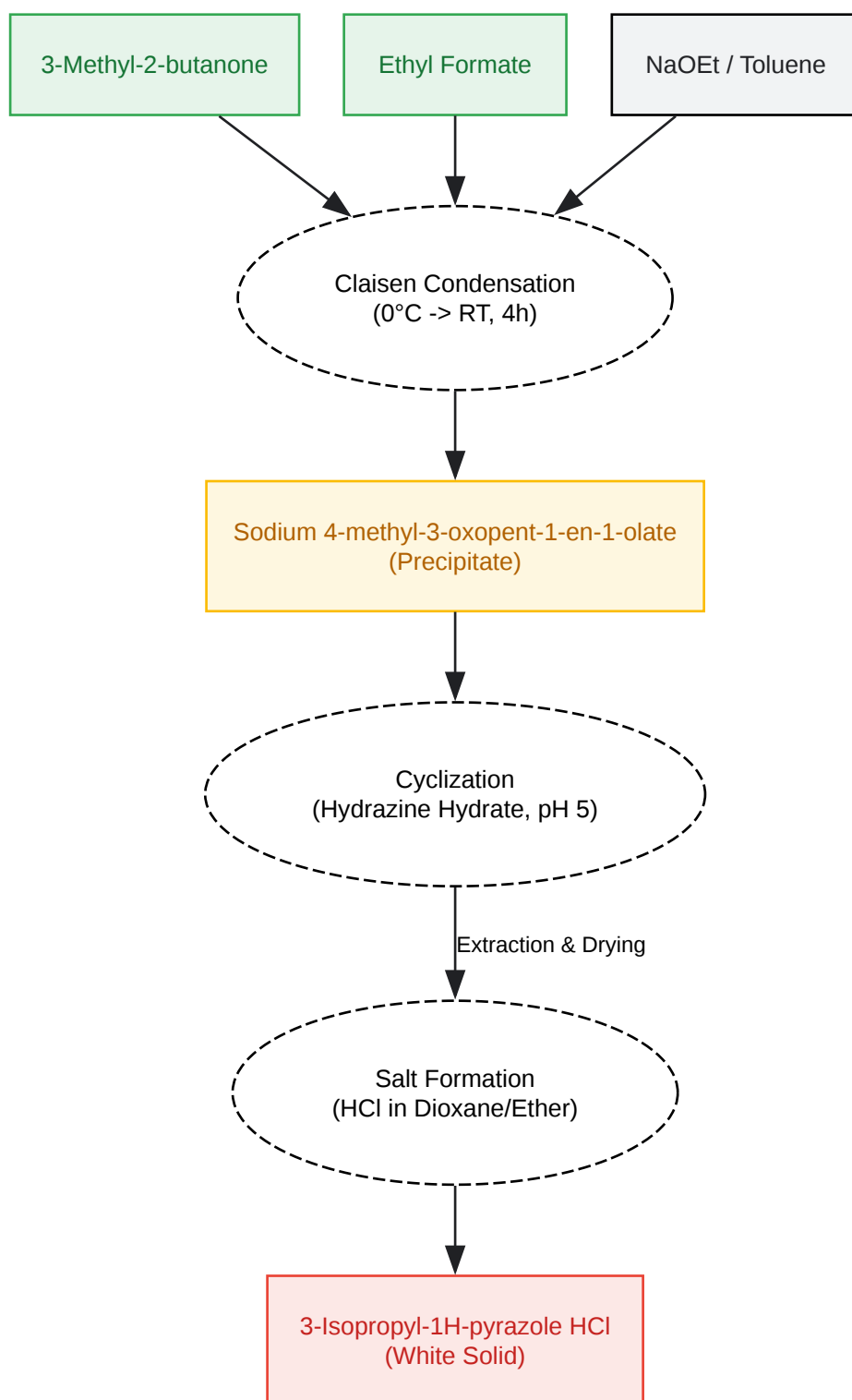


Figure 2: Step-wise synthetic workflow via Formylation-Cyclization strategy.

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Part 3: Physicochemical Characterization

Spectroscopic Profile

The NMR spectrum of the hydrochloride salt is distinct from the free base, showing downfield shifts due to the deshielding effect of the positive charge.

Expected

NMR Data (400 MHz,

):

- 1.25 ppm (d, 6H): Methyl protons of the isopropyl group.
- 3.05 ppm (sept, 1H): Methine proton of the isopropyl group.
- 6.35 ppm (d, 1H): C4-H proton (aromatic).
- 7.70 ppm (d, 1H): C5-H proton (aromatic).
- Note: The NH protons are exchangeable with D₂O and typically do not appear. In the free base, a broad singlet at 10-13 ppm may be observed.

Physical Properties Table

Property	Value	Notes
Appearance	White to off-white crystalline solid	Hygroscopic
Melting Point	145–150°C (Decomp.)	Varies with crystal habit
Solubility	High: Water, Methanol, DMSO Low: Ether, Hexane	Polar ionic character
pKa (Conj. Acid)	~2.5	Pyrazolium deprotonation
LogP	1.4 (Free Base)	Lipophilic fragment

Part 4: Applications in Drug Discovery

Pharmacophore Mapping

The 3-isopropyl-1H-pyrazole moiety is a "privileged structure" in kinase inhibitors.

- **H-Bond Donor/Acceptor:** The pyrazole N1-H serves as a donor, while N2 serves as an acceptor (in free base form), critical for binding to the hinge region of kinases (e.g., ATP binding pocket).
- **Lipophilic Pocket Filling:** The isopropyl group provides a bulky, hydrophobic volume that fills the "gatekeeper" pockets or hydrophobic back-clefts in enzymes like TDO2 (Tryptophan 2,3-dioxygenase) or BRAF.

Bioisosterism

This fragment is often used as a bioisostere for:

- **Phenyl rings:** Reduces planarity (if N-alkylated) and improves solubility (lower LogP than phenyl).
- **Isoxazoles:** Offers different H-bond capability and metabolic stability profiles.

Part 5: Handling & Stability

- **Hygroscopicity:** The hydrochloride salt is hygroscopic. It must be stored in a desiccator or under inert atmosphere (Argon/Nitrogen).
- **Stability:** Stable under standard conditions. Avoid strong oxidizing agents.
- **Safety:** Irritant to eyes and respiratory system. Standard PPE (gloves, goggles, fume hood) is mandatory during synthesis and handling.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 6422484, Ethyl 3-isopropyl-1H-pyrazole-5-carboxylate. Retrieved from [\[Link\]](#)
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Sources

- 1. US5128480A - Preparation of 3-methylpyrazole - Google Patents [\[patents.google.com\]](https://patents.google.com)
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